Introduction: The Synthetic Value of Substituted Nitrobenzoic Acids

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Compound of Interest	
Compound Name:	*2-Acetyl-6-nitrobenzoic acid*
CAS No.:	*13619-70-0*
Cat. No.:	*B088071*

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Substituted nitrobenzoic acids are a critical class of intermediates in organic synthesis. The presence of both a carboxylic acid and a nitro group on the aromatic ring provides two chemically distinct handles for further functionalization. The carboxylic acid allows for the formation of esters and amides, while the nitro group can be readily reduced to an amine, opening pathways to a vast array of heterocyclic compounds and other complex molecules.[1] Consequently, these scaffolds are integral to the production of agrochemicals, dyes, and, most notably, active pharmaceutical ingredients (APIs).[2]

While many simple nitrobenzoic acids are commercially available, more complex substitution patterns, such as that of **2-acetyl-6-nitrobenzoic acid**, often require dedicated synthetic routes. The development of a scalable, reliable, and well-documented synthesis is therefore essential for researchers in medicinal chemistry and process development who require this intermediate for their discovery and scale-up campaigns. This application note addresses this need by providing a detailed and validated protocol.

Strategic Approach to Synthesis

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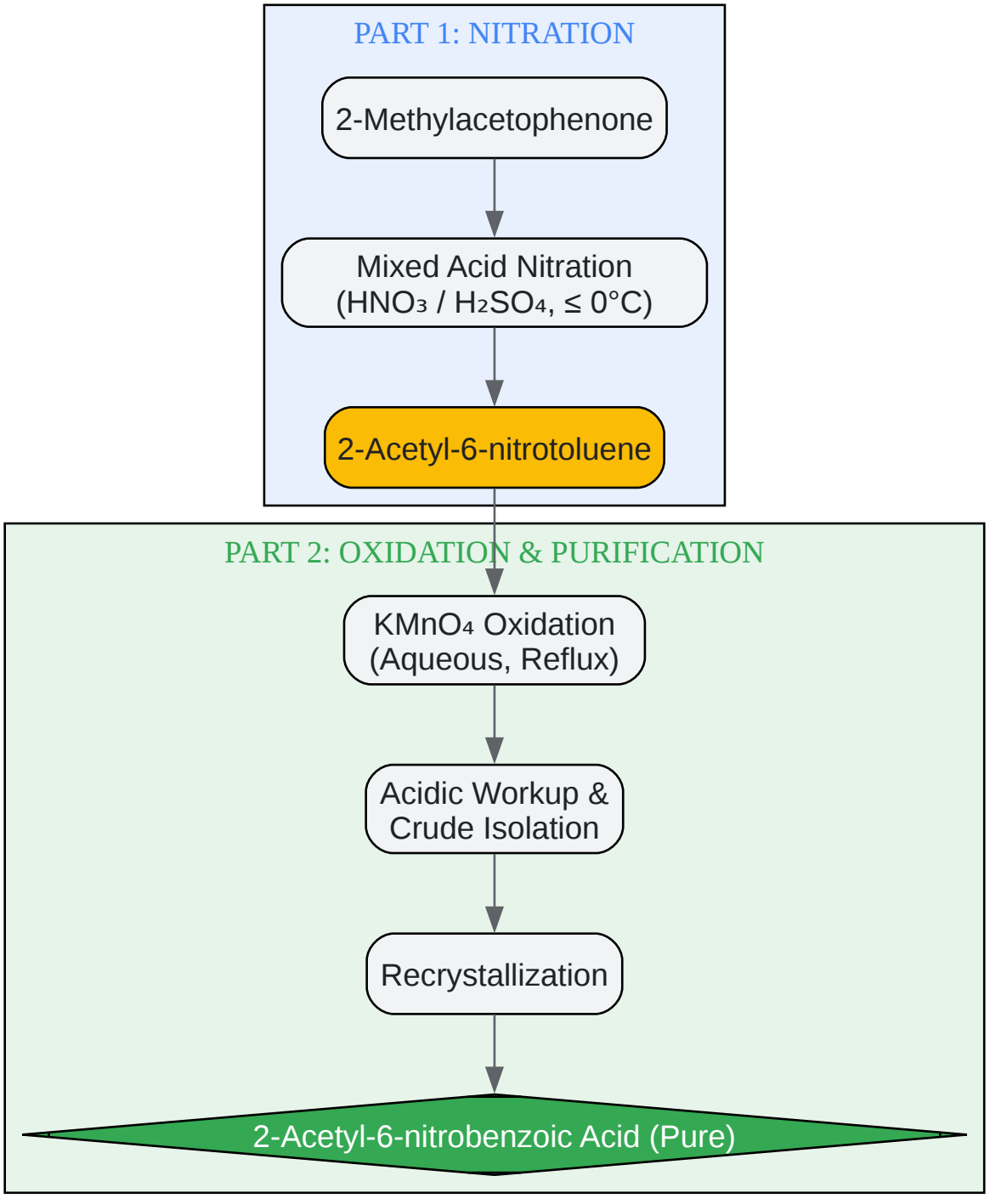
The synthesis of **2-Acetyl-6-nitrobenzoic acid** is most logically achieved through a two-step process starting from a readily available commercial material, 2-methylacetophenone.

The chosen synthetic pathway involves:

- Electrophilic Aromatic Substitution: Nitration of 2-methylacetophenone using a standard mixed-acid (HNO_3/H_2SO_4) system to install the nitro group, yielding 2-acetyl-6-nitrotoluene.
- Side-Chain Oxidation: Selective oxidation of the methyl group of the intermediate to a carboxylic acid using potassium permanganate ($KMnO_4$), a powerful and reliable oxidant for this transformation.

This route is superior to alternatives, such as the Friedel-Crafts acetylation of o-nitrotoluene. Friedel-Crafts reactions are notoriously inefficient on aromatic rings bearing strongly electron-withdrawing groups like a nitro substituent, which deactivates the ring towards electrophilic attack.[3] The proposed pathway ensures high conversion and avoids common pitfalls of less favorable routes.

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Caption: High-level workflow for the synthesis of **2-Acetyl-6-nitrobenzoic Acid**.

Materials and Equipment

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Reagents & Solvents	Equipment
2-Methylacetophenone (≥98%)	Jacketed glass reaction vessel (e.g., 5 L)
Concentrated Sulfuric Acid (98%)	Overhead mechanical stirrer with PTFE paddle
Concentrated Nitric Acid (70%)	Chiller/circulator for temperature control
Potassium Permanganate ($KMnO_4$)	Temperature probe
Sodium Metabisulfite ($Na_2S_2O_5$)	Addition funnel
Hydrochloric Acid (37%)	Reflux condenser
Ethyl Acetate (ACS Grade)	Large Büchner funnel and vacuum flask
Ethanol (95%)	pH meter or pH paper
Deionized Water	Rotary evaporator
Activated Charcoal	Standard laboratory glassware

Detailed Experimental Protocols

Protocol 1: Large-Scale Synthesis of 2-Acetyl-6-nitrotoluene

This procedure is adapted from standard methodologies for the nitration of acetophenone derivatives.[4][5] The key to success is rigorous temperature control to minimize the formation of dinitrated byproducts and ensure regioselectivity. The acetyl group is a meta-director, while the methyl group is an ortho/para director. In this sterically hindered system, nitration is directed to the position ortho to the methyl group and meta to the acetyl group.

Reagent Quantities (Example Scale):

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Reagent	Molar Mass (g/mol)	Amount	Moles
2-Methylacetophenone	134.18	134.2 g	1.00
Sulfuric Acid (98%)	98.08	300 mL	~5.5
Nitric Acid (70%)	63.01	72 mL	~1.15

Procedure:

- Vessel Preparation: Set up a 2 L jacketed reaction vessel equipped with an overhead stirrer, temperature probe, and addition funnel. Set the chiller to -10°C.
- Acid Charge: Charge the vessel with concentrated sulfuric acid (300 mL). Begin stirring (approx. 250 RPM) and cool the acid to below 0°C.
- Substrate Addition: Slowly add 2-methylacetophenone (134.2 g) dropwise via the addition funnel, ensuring the internal temperature does not exceed 5°C. This addition should take approximately 30-45 minutes.
- Nitrating Mixture Preparation: In a separate beaker, carefully prepare the nitrating mixture by slowly adding concentrated nitric acid (72 mL) to concentrated sulfuric acid (100 mL) while cooling in an ice bath.
- Nitration Reaction: Once the substrate solution is cooled back to below 0°C, add the cold nitrating mixture dropwise, maintaining a reaction temperature of -5°C to 0°C. This is a highly exothermic step and requires careful monitoring. The addition should take 60-90 minutes.
- Reaction Monitoring: After the addition is complete, allow the mixture to stir at 0°C for an additional 30 minutes. Monitor the reaction by TLC or HPLC to confirm the consumption of starting material.
- Quenching: In a separate large vessel (e.g., 5 L beaker), prepare a mixture of crushed ice (1.5 kg) and water (1.5 L). With vigorous stirring, slowly pour the reaction mixture onto the ice. A yellow-orange solid will precipitate.

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- Isolation: Allow the ice to melt completely, then collect the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake thoroughly with cold deionized water (3 x 500 mL) until the washings are neutral to pH paper. This removes residual acid.
- Drying: Press the cake as dry as possible on the filter, then transfer to a drying dish and dry under vacuum at 40°C to a constant weight.

The expected yield of crude 2-acetyl-6-nitrotoluene is typically 75-85%. The product can be used directly in the next step or further purified by recrystallization from ethanol if necessary.

Protocol 2: Oxidation to **2-Acetyl-6-nitrobenzoic Acid**

This protocol utilizes potassium permanganate to selectively oxidize the benzylic methyl group to a carboxylic acid. The acetyl group and the aromatic ring are stable under these conditions.

Caption: Simplified mechanism of benzylic oxidation by permanganate.

Reagent Quantities (Example Scale):

Reagent	Molar Mass (g/mol)	Amount	Moles	Stoichiometry
2-Acetyl-6-nitrotoluene	179.17	89.6 g	0.50	1.0 eq
Potassium Permanganate	158.03	158.0 g	1.00	2.0 eq
Deionized Water	18.02	2.0 L	-	-
Sodium Metabisulfite	190.11	~50 g	-	As needed
Hydrochloric Acid (37%)	36.46	~100 mL	-	To pH 1-2

Procedure:

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- Setup: In a 3 L round-bottom flask equipped with a mechanical stirrer and reflux condenser, add 2-acetyl-6-nitrotoluene (89.6 g) and deionized water (2.0 L).
- Heating: Heat the suspension to 85-90°C with vigorous stirring.
- Oxidant Addition: Once the temperature is stable, begin the portion-wise addition of solid potassium permanganate (158.0 g) over 2-3 hours. Caution: The addition can be exothermic. Add slowly to maintain control and avoid boiling over. The purple color of the permanganate will dissipate as it reacts, and a brown precipitate of manganese dioxide (MnO_2) will form.
- Reaction Completion: After all the $KMnO_4$ has been added, maintain the mixture at 95°C and continue stirring. The reaction is typically complete when the purple color of the permanganate ion is no longer visible (usually 3-5 hours). Monitor by taking a small aliquot, filtering it, and checking for the purple color.[6]
- Quench and Filtration: Cool the reaction mixture to room temperature. While it is still warm (~50°C), filter the mixture through a pad of celite to remove the brown MnO_2 precipitate. Wash the filter cake with warm water (2 x 100 mL).
- Decolorization: Combine the filtrate and washes. If the solution is still purple, add a small amount of sodium metabisulfite ($Na_2S_2O_5$) solution until it becomes colorless.
- Precipitation: Cool the clear, pale-yellow filtrate in an ice bath. With good stirring, slowly acidify the solution by adding concentrated hydrochloric acid until the pH is 1-2. A dense, off-white precipitate of **2-acetyl-6-nitrobenzoic acid** will form.
- Isolation and Drying: Allow the slurry to stir in the ice bath for 30 minutes to ensure complete precipitation. Collect the product by vacuum filtration, wash with cold deionized water (2 x 200 mL), and dry under vacuum at 60°C.

The expected yield of crude product is 80-90%.

Purification and Characterization

Purification Protocol: Recrystallization

The most effective method for purifying the final product is recrystallization, typically from an ethanol/water mixture or ethyl acetate.

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- Solvent Selection: Determine the optimal solvent system through small-scale solubility tests.
- Dissolution: In an appropriately sized Erlenmeyer flask, add the crude product. Add the minimum amount of hot solvent (e.g., 90% aqueous ethanol) needed to fully dissolve the solid.
- Decolorization: If the solution is highly colored, add a small amount (1-2% by weight) of activated charcoal and keep the solution hot for 5-10 minutes.[7]
- Hot Filtration: Quickly filter the hot solution through a pre-warmed funnel with fluted filter paper to remove the charcoal and any insoluble impurities.
- Crystallization: Cover the flask and allow the filtrate to cool slowly to room temperature. Once crystal formation begins, place the flask in an ice bath for at least one hour to maximize the yield.
- Isolation: Collect the purified crystals by vacuum filtration, wash with a small amount of the cold recrystallization solvent, and dry to a constant weight under vacuum.

Analytical Characterization

The identity and purity of the final product should be confirmed using standard analytical techniques.[8]

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Technique	Expected Results / Parameters
Melting Point	A sharp melting point is indicative of high purity.
HPLC	Purity assessment (e.g., >98%). A typical method would use a C18 column with a mobile phase of acetonitrile and water containing 0.1% formic or phosphoric acid, with UV detection.[9] [10]
^{1}H NMR (400 MHz, DMSO-d_6)	Expected signals: Aromatic protons (multiplets, ~7.5-8.2 ppm), acetyl methyl protons (singlet, ~2.5 ppm), and a broad singlet for the carboxylic acid proton (>13 ppm).
^{13}C NMR (100 MHz, DMSO-d_6)	Expected signals: Carboxylic carbon (~165-170 ppm), acetyl carbonyl carbon (~195-200 ppm), aromatic carbons (~120-150 ppm), and acetyl methyl carbon (~25-30 ppm).

Safety and Handling Precautions

This synthesis involves hazardous materials and should only be performed by trained personnel in a well-ventilated fume hood.

- Personal Protective Equipment (PPE): Safety glasses or goggles, a face shield, a flame-resistant lab coat, and chemically resistant gloves (e.g., nitrile) are mandatory at all times.
- Acid Handling: Concentrated nitric and sulfuric acids are extremely corrosive and are strong oxidizing agents. Always add acid to water, never the other way around. Work in a fume hood and have an acid spill kit readily available.
- Potassium Permanganate: A strong oxidizer. Do not mix with combustible materials. The oxidation reaction can be exothermic and must be controlled with slow, portion-wise addition.
- Nitroaromatics: Nitroaromatic compounds are toxic and should be handled with care to avoid inhalation or skin contact.

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- Waste Disposal: Acidic and basic aqueous waste must be neutralized before disposal. Aqueous waste containing manganese salts should be disposed of according to local environmental regulations for heavy metal waste. Contaminated organic solvents must be collected in designated waste containers.

Conclusion

This application note provides a comprehensive and reliable two-step protocol for the large-scale synthesis of **2-acetyl-6-nitrobenzoic acid**. By following the detailed procedures for nitration and oxidation, researchers can obtain high yields of this valuable chemical intermediate with excellent purity. The emphasis on rigorous temperature control, careful handling of reagents, and proper purification techniques ensures the process is both safe and reproducible, making it suitable for applications in pharmaceutical and chemical development.

References

[6] Synthesis of p-nitrobenzoic acid by oxidation in presence of phase transfer catalyst PEG. Journal of Chemical Industry and Engineering (China). [11] Friedel, C., & Crafts, J. M. (1877). Sur une nouvelle méthode générale de synthèse d'hydrocarbures, d'acétones, etc. Comptes rendus de l'Académie des sciences, 84, 1392-1395. [4] Corson, B. B., & Hazen, R. K. (1931). m-Nitroacetophenone. Organic Syntheses, 11, 74. [8] Royal Society of Chemistry. (n.d.). Supplementary Information for Scalable Metal-Free Synthesis of Carboxylic Acids from Aldehydes. Sigma-Aldrich. (n.d.). Friedel–Crafts Acylation. [12] Quora. (2019, March 6). How to synthesise 2-nitroacetophenone by nitration of acetophenone. [7] BenchChem. (n.d.). Technical Support Center: Purification of 2-Amino-6-methyl-4-nitrobenzoic Acid. [3] Chemistry LibreTexts. (2023, January 22). Friedel-Crafts Acylation. *[13] Khan Academy. (n.d.). Friedel-Crafts acylation. [5] Google Patents. (2014). US 2014/0243556 A1: Continuous two step flow synthesis of m-aminoacetophenone. [14] Guidechem. (n.d.).* ***2-Acetyl-6-nitrobenzoic acid*** *13619-70-0 wiki. [1] Chem-Impex. (n.d.). 2-Nitrobenzoic acid. Hangzhou Keying Chem Co., Ltd. (n.d.). 13619-70-0 |* ***2-Acetyl-6-nitrobenzoic acid****. [15] BLD Pharm. (n.d.). 13619-70-0|****2-Acetyl-6-nitrobenzoic acid****. [9] SIELC Technologies. (n.d.). Separation of 2-Methyl-6-nitrobenzoic acid on Newcrom R1 HPLC column. [10] BenchChem. (n.d.). Application Notes and Protocols for the HPLC Analysis of 2-Nitrobenzoic Acid. [16] Google Patents. (n.d.). CN101985424B - A kind of method of synthesizing o-nitroacetophenone compound. [17] Huskie Commons. (n.d.). Isolation and purification of 2-hydroxy-6-methyl benzoic acid synthetase from Penicillium griseofulvum. [2] Wikipedia. (n.d.). 2-Nitrobenzoic acid. [18]*

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Nastała, A., & Maksimowski, P. (2023). Review of the Methods for Selective Nitration of Toluene. Central European Journal of Energetic Materials, 20(2), 97-115.

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Nitrobenzoic acid - Wikipedia [en.wikipedia.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. Page loading... [wap.guidechem.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. rsc.org [rsc.org]
- 9. Separation of 2-Methyl-6-nitrobenzoic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. Friedel–Crafts reaction - Wikipedia [en.wikipedia.org]
- 12. quora.com [quora.com]
- 13. m.youtube.com [m.youtube.com]
- 14. Khan Academy [khanacademy.org]
- 15. 13619-70-0|2-Acetyl-6-nitrobenzoic acid|BLD Pharm [bldpharm.com]
- 16. CN101985424B - A kind of method of synthesizing o-nitroacetophenone compound - Google Patents [patents.google.com]
- 17. "Isolation and purification of 2-hydroxy-6-methyl benzoic acid syntheta" by Jack E. Dickinson [huskiecommons.lib.niu.edu]
- 18. wydawnictwa.ipo.lukasiewicz.gov.pl [wydawnictwa.ipo.lukasiewicz.gov.pl]

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